"physicochemical properties of 2-Acetoxy-3'-iodobenzophenone"

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Compound of Interest

Compound Name:	*2-Acetoxy-3'-iodobenzophenone*
CAS No.:	*890099-25-9*
Cat. No.:	*B1292227*

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An In-depth Technical Guide to the Physicochemical Properties of **2-Acetoxy-3'-iodobenzophenone**

Abstract

2-Acetoxy-3'-iodobenzophenone is a halogenated benzophenone derivative with potential applications in medicinal chemistry and synthetic organic chemistry. The benzophenone scaffold is a ubiquitous structure in a variety of biologically active compounds, serving as a foundational element in drug discovery.[1] The introduction of an acetoxy group at the 2-position and an iodine atom at the 3'-position provides specific steric and electronic properties, along with reactive sites for further molecular elaboration. This guide provides a comprehensive overview of the known and predicted physicochemical properties of **2-Acetoxy-3'-iodobenzophenone**, details standard experimental protocols for their determination, and discusses the relevance of these properties in the context of scientific research and drug development.

Chemical Identity and Molecular Structure

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Correctly identifying a compound is the foundational step for any scientific investigation. **2-Acetoxy-3'-iodobenzophenone** is systematically named methanone.[2] Its identity is uniquely defined by its CAS (Chemical Abstracts Service) number, which facilitates unambiguous database searching and procurement.

Key Identifiers:

- Systematic Name:methanone
- Common Name: **2-Acetoxy-3'-iodobenzophenone**
- CAS Number: 890099-25-9[2]

The molecular structure reveals a diaryl ketone core. One phenyl ring is substituted with an acetoxy group at the ortho position relative to the ketone, while the second phenyl ring bears an iodine atom at the meta position.

Caption: Chemical structure of **2-Acetoxy-3'-iodobenzophenone**.

Core Physicochemical Properties

The physicochemical properties of a molecule govern its behavior, from reaction kinetics to biological absorption and distribution. The following table summarizes the key properties of **2-Acetoxy-3'-iodobenzophenone** based on available data.

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Property	Value	Unit	Source
Molecular Formula	$C_{15}H_{11}IO_3$	-	Echemi[2]
Molecular Weight	366.15	g/mol	Echemi[2]
Exact Mass	366.15	Da	Echemi[2]
XLogP3	3.7	-	Echemi[2]
Polar Surface Area (PSA)	43.4	Å²	Echemi[2]
Melting Point	Not available	°C	-
Boiling Point	Not available	°C	-
Water Solubility	Predicted to be low	-	Inferred from LogP

Lipophilicity (LogP)

The partition coefficient (LogP) is a critical measure of a compound's lipophilicity, or its affinity for a non-polar environment versus an aqueous one.[3] The predicted XLogP3 value of 3.7 for this compound indicates that it is significantly more soluble in lipids than in water.[2] This property is paramount in drug development, as it influences membrane permeability and absorption. A high LogP value suggests the molecule can readily cross cell membranes, but may also lead to poor aqueous solubility and potential issues with metabolic stability and off-target binding.

Polar Surface Area (PSA)

Polar Surface Area is defined as the sum of the van der Waals surface areas of polar atoms (typically oxygen and nitrogen) in a molecule. It is a key descriptor for predicting drug transport properties, including intestinal absorption and blood-brain barrier penetration. The calculated PSA of 43.4 Å² is within the range typically associated with good cell permeability.

Solubility

While experimental data is not readily available, the high LogP value strongly suggests that **2-Acetoxy-3'-iodobenzophenone** has low solubility in water.[3] It is expected to be soluble in

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common organic solvents such as dichloromethane, ethyl acetate, and acetone.[4] In drug development, solubility is a crucial parameter that affects formulation and bioavailability.[3]

Spectroscopic Profile

Spectroscopic analysis is essential for structural elucidation and purity assessment. While specific spectra for this compound are not publicly available, its key features can be predicted based on its functional groups.

Infrared (IR) Spectroscopy

The IR spectrum would be dominated by characteristic absorption bands from the ketone and ester functional groups.

- C=O (Ketone) Stretch: A strong, sharp peak is expected around 1660-1685 cm^{-1}.
- C=O (Ester) Stretch: A strong, sharp peak is expected at a higher frequency than the ketone, typically around 1735-1750 cm^{-1}.
- C-O (Ester) Stretch: Strong bands are expected in the 1100-1300 cm^{-1} region.
- C=C (Aromatic) Stretch: Multiple peaks of variable intensity would appear in the 1450-1600 cm^{-1} region.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^{1}H-NMR: The proton NMR spectrum would show distinct signals for the aromatic protons and the acetyl methyl group. The aromatic region (approx. 7.0-8.2 ppm) would display a complex pattern of multiplets due to the disubstituted phenyl rings. A sharp singlet corresponding to the three protons of the acetoxy group ($-OCOCH_3$) would appear in the upfield region, likely around 2.1-2.4 ppm.
- ^{13}C-NMR: The carbon NMR spectrum would show signals for the two distinct carbonyl carbons (ketone and ester) in the downfield region (approx. 165-195 ppm). Multiple signals would be present in the aromatic region (approx. 120-140 ppm), including a signal for the carbon atom bonded to iodine, which would be shifted due to the heavy atom effect. A signal for the methyl carbon of the acetoxy group would appear upfield (approx. 20-25 ppm).

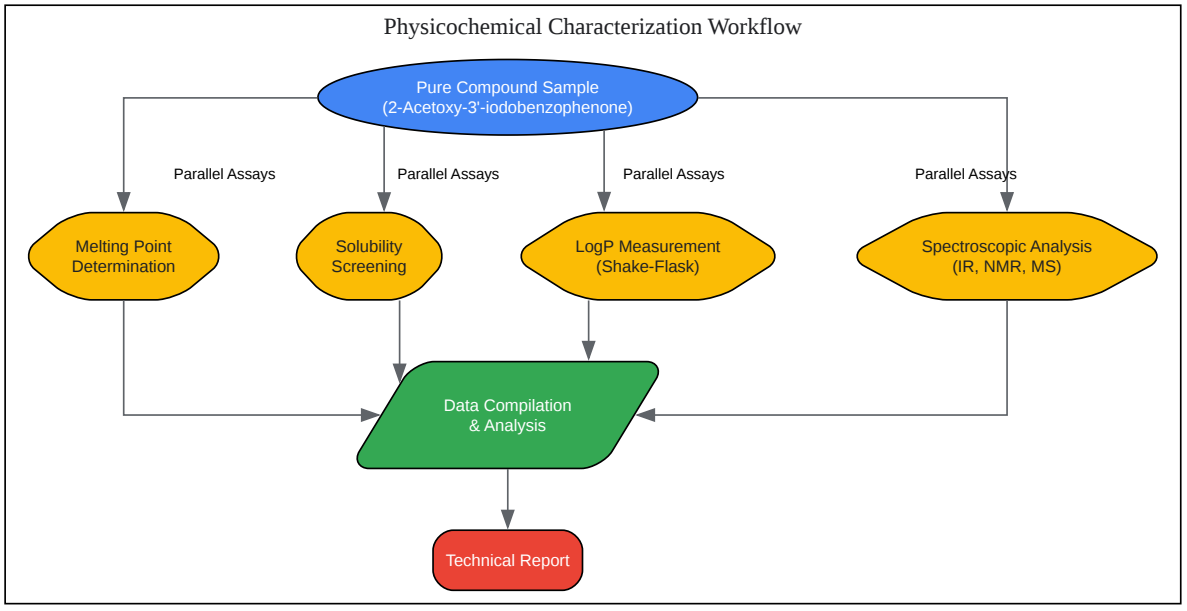
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Mass Spectrometry (MS)

In a mass spectrum, the molecular ion peak (M^+) would be observed at an m/z value corresponding to the molecular weight of the compound (366.15). The presence of iodine would produce a characteristic isotopic pattern, although ^{127}I is the only stable isotope. Key fragmentation patterns would likely include the loss of the acetyl group (CH_3CO) and cleavage around the central ketone group.

Experimental Methodologies

The determination of physicochemical properties requires standardized and validated experimental protocols. The following section outlines methodologies for key analyses.



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Caption: A generalized workflow for the physicochemical characterization of a novel compound.

Protocol: Melting Point Determination

The melting point is a fundamental indicator of a solid compound's purity.[5]

- Preparation: Ensure the melting point apparatus is calibrated using certified standards (e.g., benzoic acid, caffeine). Finely crush a small, dry sample of the compound.
- Loading: Pack a small amount of the powdered sample into a capillary tube to a height of 2-3 mm.
- Measurement: Place the capillary tube in the heating block of the apparatus. Heat rapidly to about 15-20 °C below the expected melting point, then reduce the heating rate to 1-2 °C per minute.
- Observation: Record the temperature range from the appearance of the first liquid droplet to the complete liquefaction of the sample. A sharp melting range (≤ 1 °C) is indicative of high purity.

Protocol: Qualitative Solubility Testing

This protocol provides a rapid assessment of a compound's solubility in various solvents.[4]

- Setup: Arrange a series of small, labeled test tubes, each containing a different test solvent (e.g., water, hexane, 5% aq. HCl, 5% aq. NaOH, ethanol).
- Addition of Solute: Add approximately 20-30 mg of the compound to each test tube.
- Mixing: Agitate each tube vigorously (e.g., using a vortex mixer) for 30-60 seconds.
- Observation: Visually inspect each tube for dissolution. Classify the solubility as soluble, partially soluble, or insoluble. Note any color changes or reactions, particularly in the acidic or basic solutions, which could indicate a chemical reaction.[4]

Protocol: LogP Determination via Shake-Flask Method

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This is the traditional and most reliable method for measuring the n-octanol/water partition coefficient.[3]

- System Preparation: Pre-saturate n-octanol with water and water with n-octanol by mixing them and allowing the phases to separate. This ensures that the volume of each phase does not change during the experiment.
- Sample Preparation: Prepare a stock solution of the compound in the n-octanol phase at a known concentration.
- Partitioning: In a separatory funnel or glass vial, combine a precise volume of the octanol stock solution with a precise volume of the pre-saturated water.
- Equilibration: Shake the mixture at a constant temperature (e.g., 25 °C) for a sufficient period (e.g., 1-4 hours) to allow equilibrium to be reached.[3]
- Phase Separation: Centrifuge the mixture to ensure complete separation of the two phases.
- Quantification: Carefully sample each phase and determine the concentration of the compound in both the n-octanol and aqueous layers, typically using UV-Vis spectroscopy or HPLC.
- Calculation: Calculate LogP as the base-10 logarithm of the ratio of the concentration in the octanol phase to the concentration in the aqueous phase.

Relevance in Research and Drug Development

The benzophenone scaffold is a privileged structure in medicinal chemistry, appearing in numerous natural products and synthetic drugs with a wide range of biological activities, including anticancer, anti-inflammatory, and antimicrobial properties.[1] **2-Acetoxy-3'-iodobenzophenone** serves as an interesting candidate for further investigation for several reasons:

- Synthetic Handle: The iodine atom is a versatile functional group that can be readily modified through various cross-coupling reactions (e.g., Suzuki, Sonogashira, Buchwald-Hartwig), allowing for the synthesis of a diverse library of analogs. This is a key strategy in lead optimization to establish structure-activity relationships (SAR).[6]

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- Photoaffinity Labeling: Benzophenones are well-known photoactivatable groups. Upon irradiation with UV light, they can form covalent bonds with nearby biological macromolecules, making them useful tools for identifying protein targets and mapping binding sites.

- Modulation of Physicochemical Properties: The acetoxy group can act as a prodrug moiety. In vivo, it can be hydrolyzed by esterase enzymes to reveal a hydroxyl group, potentially altering the compound's solubility, binding affinity, and pharmacokinetic profile.

Conclusion

2-Acetoxy-3'-iodobenzophenone is a synthetic organic compound characterized by a molecular weight of 366.15 g/mol , a predicted high lipophilicity (XLogP3 = 3.7), and a moderate polar surface area (43.4 Å²).[2] These properties suggest it has the potential for good membrane permeability but may suffer from low aqueous solubility. Its structure contains key functional groups—a ketone, an ester, and an aryl iodide—that produce predictable spectroscopic signals and offer multiple avenues for synthetic modification. The experimental protocols detailed herein provide a framework for the empirical validation of its properties, a necessary step for any further exploration of this molecule in materials science or as a scaffold in drug discovery programs.

References

- Pomona College. (n.d.). Experiment 1 — Properties of Organic Compounds. Retrieved January 17, 2026, from [Link]

- Royal Society of Chemistry. (2023, February 3). Chapter 1: Physicochemical Properties. In Books. Retrieved January 17, 2026, from [Link]

- Khan, S. (2025, July 30). LAB 1- ASSESSMENT OF PHYSICAL PROPERTIES OF ORGANIC COMPOUNDS. Chemistry LibreTexts. Retrieved January 17, 2026, from [Link]

- Grulke, C. M., et al. (2019, September 15). Rapid Experimental Measurements of Physicochemical Properties to Inform Models and Testing. PMC - NIH. Retrieved January 17, 2026, from [Link]

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- Ternopil National Medical University. (n.d.). GUIDELINES AND LABORATORY PROTOCOLS OF ORGANIC CHEMISTRY. Retrieved January 17, 2026, from [Link]
- National Center for Biotechnology Information. (n.d.). 4-Acetoxy-3'-iodobenzophenone. PubChem. Retrieved January 17, 2026, from [Link]
- University of Calgary. (n.d.). Spectra Problem #7 Solution. Retrieved January 17, 2026, from [Link]
- Google Patents. (2016). CN105967986A - 3-hydroxyacetophenone synthesis method.
- ChemComplete. (2017, February 24). Solving an Unknown Organic Structure using NMR, IR, and MS. YouTube. Retrieved January 17, 2026, from [Link]
- Taylor & Francis Online. (n.d.). Synthesis of 2,4-dihydroxyacetophenone derivatives as potent PDE-1 and -3 inhibitors: in vitro and in silico insights. Retrieved January 17, 2026, from [Link]
- National Center for Biotechnology Information. (2018). Benzophenone: a ubiquitous scaffold in medicinal chemistry. PMC - NIH. Retrieved January 17, 2026, from [Link]
- Mol-Instincts. (n.d.). InChI Key Database | 3-Acetoxy Acetophenone. Retrieved January 17, 2026, from [Link]
- National Center for Biotechnology Information. (n.d.). Acetoin Acetate. PubChem. Retrieved January 17, 2026, from [Link]
- National Center for Biotechnology Information. (n.d.). Acetophenone. PubChem. Retrieved January 17, 2026, from [Link]
- The Organic Chemistry Tutor. (2017, December 3). Determine Organic Structure from IR/NMR/C NMR/ Mass Spectroscopy Part 4. YouTube. Retrieved January 17, 2026, from [Link]
- Cheméo. (n.d.). Chemical Properties of 4-Acetoxybenzophenone (CAS 13031-44-2). Retrieved January 17, 2026, from [Link]

© 2026 BenchChem. All rights reserved.

- MIT OpenCourseWare. (2013). Lecture 3: Overview of Drug Development 2. Retrieved January 17, 2026, from [Link]
- Pharmaceutical Technology. (n.d.). Broadening the Toolbox in Drug Development and Analysis. Retrieved January 17, 2026, from [Link]

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Sources

- 1. Benzophenone: a ubiquitous scaffold in medicinal chemistry - PMC [pmc.ncbi.nlm.nih.gov]
- 2. echemi.com [echemi.com]
- 3. books.rsc.org [books.rsc.org]
- 4. amherst.edu [amherst.edu]
- 5. chem.libretexts.org [chem.libretexts.org]
- 6. ocw.mit.edu [ocw.mit.edu]
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